

Furofenac-d3 analytical standard

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Compound Focus: Furofenac-d3

Cat. No.: S12899225

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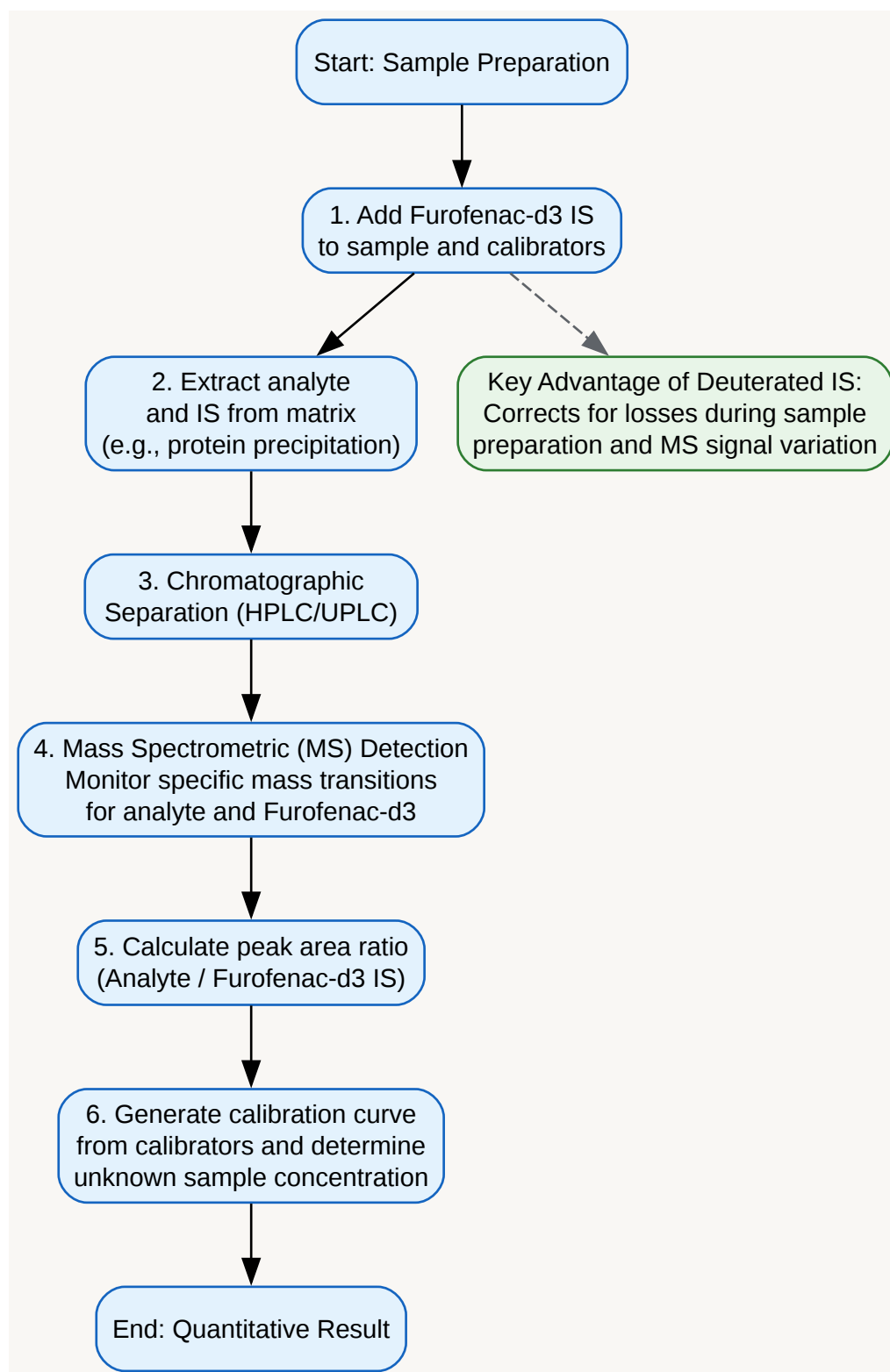
Furofenac-d3 Technical Data

The table below summarizes the core technical information available for **Furofenac-d3** from chemical suppliers:

Property	Specification
Chemical Name	Furofenac-d3 [1] [2]
CAS Number	1794754-03-2 [1] [2]
Molecular Formula	C ₁₂ H ₁₁ D ₃ O ₃ [1] [2]
Molecular Weight	209.26 g/mol [1] [2]
Appearance	Off-White Solid [2]
Storage	2-8°C (Refrigerator) [1] [2]
Primary Application	Deuterium-labeled Furofenac; used as a tracer and internal standard for quantitative analysis (LC-MS, GC-MS, NMR) [1]
Purity	For research use only. Not for human use. Purity available from supplier's Certificate of Analysis (CoA) [1]

Analytical Workflow for Deuterated Standards

While a specific protocol for **Furofenac-d3** is not available, it is typically used as an **internal standard (IS)** in bioanalytical methods. The following diagram illustrates the general workflow for using a deuterated internal standard like **Furofenac-d3** in quantitative LC-MS analysis, which is a common and critical application.



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This workflow highlights the role of **Furofenac-d3** in compensating for procedural errors and ion suppression/enhancement effects in the mass spectrometer, leading to more accurate and reliable

quantification of the target analyte [1].

Comparison to Related Analytical Methods

The search yielded detailed analytical methods for related drugs like diclofenac. While not directly applicable to **Furofenac-d3**, these methods demonstrate the rigorous validation parameters (specificity, linearity, accuracy, precision) required for pharmaceutical analysis, which would also be essential when developing an assay using **Furofenac-d3** [3] [4].

Suggestions for Further Research

To obtain the detailed protocols and data you require, consider the following steps:

- **Contact Suppliers Directly:** Reach out to the technical support teams of suppliers like **MedChemExpress (MCE)** or **PharmAffiliates**. They can often provide a Certificate of Analysis (CoA), MSDS, and sometimes application notes or cited references [1] [2].
- **Search Scientific Literature:** Conduct a targeted search on platforms like **SciFinder[®]** or **Reaxys** using the CAS number (1794754-03-2) as a key query. This may lead to primary research articles where **Furofenac-d3** has been used.
- **Explore General Principles:** Familiarize yourself with general guidelines for validating bioanalytical methods, such as the **ICH (International Council for Harmonisation)** guidelines, which are referenced in the analytical literature for unlabeled drugs [3].

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References

1. Furofenac-d3 | Stable Isotope [medchemexpress.com]
2. CAS No : 1794754-03-2| Chemical Name : Furofenac-d3 [pharmaffiliates.com]
3. Development and validation of a new HPLC analytical ... [pmc.ncbi.nlm.nih.gov]

4. Validated Stability-Indicating HPLC-DAD Method for the ... [mdpi.com]

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